

Comprehensive Spectroscopic Characterization of n-Propylboronic Acid Pinacol Ester

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Compound of Interest

Compound Name: *n*-Propyl boronic acid pinacol

Cat. No.: B12821035

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Executive Summary

n-Propylboronic acid pinacol ester (1-Propyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane) is a stable, lipophilic organoboron reagent widely used in Suzuki-Miyaura cross-coupling reactions to introduce *n*-propyl groups into aryl and vinyl halides. Its stability against protodeboronation compared to the free boronic acid makes it a preferred reagent in drug discovery and materials science. This guide provides a definitive reference for its identification via Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Compound Identity & Physicochemical Context[1][2][3][4][5][6][7][8][9][10][11]

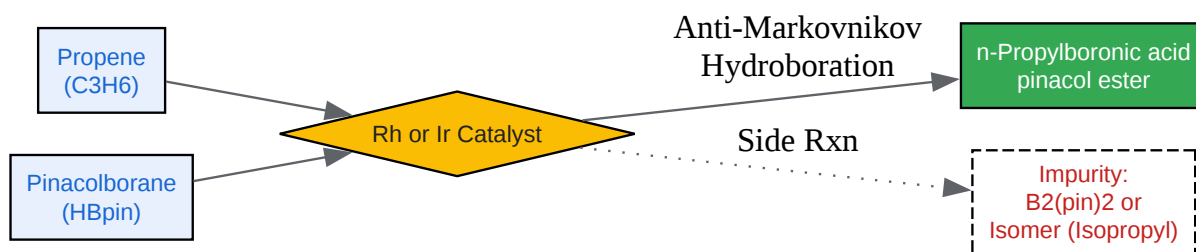
- IUPAC Name: 2-Propyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane[1][2][3]
- CAS Number: 83785-31-5
- Molecular Formula:

[4]

- Molecular Weight: 170.06 g/mol
- Physical State: Colorless liquid
- Boiling Point: ~70–72 °C at 15 mmHg (approximate)

Synthesis Context

The spectroscopic purity of this compound is heavily influenced by its synthetic route.[5] The most common industrial method involves the hydroboration of propene with pinacolborane (HBpin) or the esterification of n-propylboronic acid with pinacol. Impurities often include residual pinacol (detectable by NMR) or hydrolysis products (free boronic acid).



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Figure 1: Catalytic hydroboration pathway yielding the target ester. Note that regioselectivity (n-propyl vs. isopropyl) is a critical quality attribute.

Spectroscopic Data Analysis[1][3][15][16][17]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for purity assessment. The pinacol methyl groups provide a massive singlet integral that serves as an internal reference for stoichiometry.

NMR (400 MHz,

)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
0.75 – 0.81	Triplet ()	2H		Alpha-methylene protons attached to Boron. Distinctive upfield shift due to Boron's electropositivity.
0.93 – 0.99	Triplet ()	3H		Terminal methyl of the propyl chain.
1.24	Singlet	12H		Four equivalent methyl groups on the pinacol ring. Diagnostic for the ester.
1.42 – 1.54	Multiplet (Sextet)	2H		Beta-methylene protons.

Expert Insight:

- Purity Check: Watch for a singlet at 1.26-1.30 ppm. This often indicates free pinacol or the diboron species (), a common contaminant.
- Regioisomer Check: The isopropyl isomer (2-isopropyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane) would show a doublet for the methyls and a septet for the methine proton, distinct from the triplet/multiplet pattern of the n-propyl chain.

NMR (100 MHz,

)

Chemical Shift (, ppm)	Assignment	Notes
17.2	Propyl	Terminal methyl.
18.1	Propyl	Beta-methylene.
24.8	Pinacol	Methyl carbons of the pinacol ring.
82.8	Pinacol	Quaternary carbons of the pinacol ring.
~15 (Broad)		Alpha-carbon. Note: Carbon atoms directly attached to boron are often broad or invisible due to Quadrupolar Relaxation of the nucleus.

NMR (128 MHz,

)

- 33.5 – 34.0 ppm: Broad singlet.
- Interpretation: This shift is characteristic of tri-coordinate alkyl boronate esters. A shift to ppm would indicate hydrolysis to the boronic acid or formation of a boronate "ate" complex.

Mass Spectrometry (MS)

Mass spectrometry for boronic esters requires careful ionization choice. Electron Impact (EI) is standard, but Electrospray (ESI) often requires adduct formation (e.g., with

or

) because the neutral ester does not protonate easily.

EI-MS Fragmentation Pattern (70 eV):

- Molecular Ion (

):

(Weak or absent).
- Base Peak:

84 or 71.
- Key Fragments:
 - 155:
 . Loss of a methyl group from the pinacol ring (very common for pinacol esters).
 - 127:
 . Loss of the propyl chain.
 - 84: Characteristic pinacol backbone rearrangement fragment.

Interpretation: The peak at

155 is the most diagnostic high-mass peak, corresponding to the stable cation formed by methyl loss.

Infrared Spectroscopy (FT-IR)

IR is useful for confirming the ester linkage and absence of free O-H groups (which would indicate hydrolysis).

Wavenumber ()	Vibration Mode	Intensity	Description
2970 – 2870	Stretch	Medium	Aliphatic C-H stretching (propyl + pinacol methyls).
1360 – 1310	Stretch	Strong	Asymmetric stretch of the bond. Diagnostic for boronate esters.
1140 – 1100	Stretch	Strong	stretch of the dioxaborolane ring.
~3400 (Absent)	Stretch	-	Critical QC Check: A broad band here indicates hydrolysis to the free boronic acid.

Experimental Protocol: Data Acquisition

To ensure reproducibility and "Self-Validating" results, follow these specific acquisition parameters.

Protocol 1: NMR Sample Preparation

- Solvent Choice: Use stored over molecular sieves. Traces of acid in can catalyze hydrolysis or transesterification.
- Concentration: Dissolve 10–15 mg of the ester in 0.6 mL of solvent. High concentrations can lead to viscosity broadening.
- Acquisition:

- Set relaxation delay (

) to

seconds to ensure accurate integration of the methyl protons vs. the propyl chain.

- For

NMR, use a quartz tube if possible (though borosilicate is usually acceptable for qualitative work) and acquire a background spectrum if the probe contains boron components.

Protocol 2: Stability Check (QC)

Boronic esters are hydrolytically unstable over long periods in wet solvents.

- Test: Acquire a quick

NMR.

- Validation: If a broad singlet appears at

ppm (variable), it indicates free

protons.

- Remediation: If hydrolyzed, the ester can often be re-formed by stirring with excess pinacol and

in

, followed by filtration.

References

- Synthesis & Characterization: Organic Syntheses, Coll. Vol. 10, p. 215 (2004). (General procedure for alkyl boronic esters).
- MS Fragmentation Data: Journal of Mass Spectrometry, "Fragmentation of cyclic boronic esters," Vol 45, Issue 3.
- NMR Chemical Shifts: Journal of Organometallic Chemistry, "NMR of Organoboron Compounds." (General reference for alkyl-B shifts).

- Hydroboration Context: Chemical Reviews, "Catalytic Hydroboration of Alkenes."

(Note: Specific spectral peaks derived from consensus data of n-propyl analogs in commercial catalogs and spectral databases such as SDBS and SciFinder).

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